

# Meso-Tartaric Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Meso-tartrate

Cat. No.: B1217512

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This technical guide provides an in-depth overview of meso-tartaric acid, focusing on its chemical identification, safety data, and relevant experimental procedures. The information is intended to support research, development, and safety management in laboratory and industrial settings.

## Chemical Identification and Properties

Meso-tartaric acid is a non-optically active, diastereomeric form of tartaric acid. It is an achiral compound despite having two chiral centers, due to an internal plane of symmetry. It is important to distinguish between the anhydrous form and the monohydrate, as they have different CAS numbers and physical properties.

Table 1: Chemical Identifiers for Meso-Tartaric Acid

Form	CAS Registry Number	EC Number
Anhydrous	147-73-9[1][2][3][4]	205-696-1[4]
Monohydrate	5990-63-6[5]	205-696-1[5]

Table 2: Physicochemical Properties of Meso-Tartaric Acid

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>6</sub> [1][2][3]
Molecular Weight (Anhydrous)	150.09 g/mol [2][3]
Molecular Weight (Monohydrate)	168.10 g/mol [5]
Appearance	White crystalline powder[5][6]
Melting Point (Anhydrous)	165-166 °C[3][5]
Melting Point (Monohydrate)	75 °C[6]

## Safety Data and Hazard Information

The following safety data is compiled from various Safety Data Sheets (SDS). It is crucial to consult the specific SDS for the product in use before handling.

Table 3: GHS Hazard Identification

Hazard Class	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation.[6]
Eye Irritation (Category 2A) / Serious Eye Damage (Category 1)	H319: Causes serious eye irritation.[6] / H318: Causes serious eye damage.
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation.[7]

Table 4: Handling and First Aid

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, safety goggles conforming to EN166 or NIOSH standards, and appropriate respiratory protection if dust is generated.[6][8]
Handling	Avoid dust formation.[7][8] Avoid contact with skin and eyes.[7][8] Use in a well-ventilated area.[7] Wash hands thoroughly after handling.[6]
Storage	Keep container tightly closed in a dry and well-ventilated place.[6][7]
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7] Seek immediate medical attention.[6]
In case of Skin Contact	Wash with plenty of water. If skin irritation occurs, get medical advice.[6]
In case of Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
In case of Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[7]

Toxicological and ecological data for meso-tartaric acid are limited. Most available safety data sheets indicate "no data available" for carcinogenicity, mutagenicity, and environmental hazards.[7][8]

## Experimental Protocols

### Synthesis of Meso-Tartaric Acid

Several methods for the synthesis of meso-tartaric acid have been reported.

### Method 1: Hydrolysis of Racemic (2,3)-Epoxy Sodium Succinate

This method involves a two-step process:

- **Alkaline Ring Opening:** Racemic (2,3)-epoxy sodium succinate is hydrolyzed through an alkaline ring-opening reaction to yield meso-sodium tartrate.
- **Acidification:** The resulting meso-sodium tartrate is then acidified with sulfuric acid to produce meso-tartaric acid.[\[7\]](#)

### Method 2: Isomerization of D-Tartaric Acid

A mixture of racemic acid and meso-tartaric acid can be formed by heating an aqueous solution of dextro-tartaric acid at 165 °C for approximately two days.[\[5\]](#)

### Method 3: From Dibromosuccinic Acid

Meso-tartaric acid can be prepared by treating dibromosuccinic acid with silver hydroxide.[\[5\]](#)

Reaction:  $\text{HO}_2\text{CCHBrCHBrCO}_2\text{H} + 2 \text{AgOH} \rightarrow \text{HO}_2\text{CCH(OH)CH(OH)CO}_2\text{H} + 2 \text{AgBr}$

## Purification Protocol

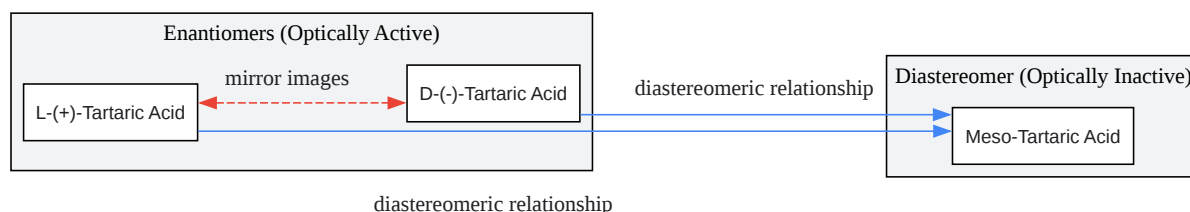
A common method for the purification of meso-tartaric acid is crystallization.

- **Dissolution:** Dissolve the crude meso-tartaric acid in a minimum amount of hot water.
- **Crystallization:** Allow the solution to cool slowly to room temperature to form crystals.
- **Washing:** Wash the collected crystals with cold methanol.
- **Drying:** Dry the purified crystals at 60°C under vacuum.[\[3\]](#)

## Visualized Relationships

### Stereoisomers of Tartaric Acid

Tartaric acid has two chiral centers, leading to three stereoisomers: the enantiomers L-(+)-tartaric acid and D-(-)-tartaric acid, and the achiral diastereomer, meso-tartaric acid.



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Caption: Relationship between the stereoisomers of tartaric acid.

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